

Application Note: 5-Nitroisoquinoline Hydrochloride Storage & Stability Guidelines

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Compound of Interest

Compound Name: 5-Nitroisoquinoline;hydrochloride

CAS No.: 58142-58-8

Cat. No.: B3273190

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Executive Summary & Critical Distinction

This guide details the storage, stability, and handling protocols for 5-Nitroisoquinoline Hydrochloride.[1]

CRITICAL WARNING – COMPOUND IDENTITY VERIFICATION: Before proceeding, you must verify the exact chemical identity. There is a frequent confusion in the field between the aromatic parent compound and its tetrahydro- derivative.[1]

Feature	5-Nitroisoquinoline HCl (Target of this Guide)	5-Nitro-1,2,3,4-tetrahydroisoquinoline HCl
Structure	Aromatic (fully unsaturated ring)	Saturated nitrogen ring
CAS (Free Base)	607-32-9	113799-06-0 (Generic Ref)
Appearance	Yellow to Green-Yellow Crystalline Solid	White to Off-White Solid
Solubility	Moderate in water (acidic pH); Soluble in DMSO	Highly water soluble
Stability Risk	Hydrolysis prone (Weak base salt)	Stable salt

If your compound is white/colorless, you likely possess the tetrahydro- derivative.[1] This guide focuses on the aromatic form, which presents unique stability challenges due to the electron-withdrawing nitro group lowering the basicity of the isoquinoline nitrogen.

Physicochemical Profile & Stability Mechanisms[1][4][5]

The 5-nitro group is strongly electron-withdrawing.[1] This reduces the electron density on the isoquinoline nitrogen, significantly lowering its pKa (estimated pKa ~3.5–4.0 compared to ~5.4 for unsubstituted isoquinoline).

Stability Implications:

- Salt Instability (Hydrolysis): Because the nitrogen is a weak base, the hydrochloride salt is in a delicate equilibrium.[1] Exposure to ambient moisture can lead to hydrolysis, releasing HCl gas and reverting the compound to its free base form.
 - Mechanism:[1][2][3]
- Photodegradation: Nitro-aromatics are susceptible to photoreduction (forming nitroso/amino derivatives) or nucleophilic photosubstitution when exposed to UV/visible light.[1]
- Hygroscopicity: The HCl salt is highly hygroscopic.[1] Moisture uptake accelerates hydrolysis and degradation.[1]

Summary of Properties

Parameter	Specification	Notes
Molecular Weight	210.62 g/mol (HCl salt)	Free base is 174.16 g/mol
Appearance	Yellow crystalline powder	Darkens upon degradation
Solubility	Water (>10 mg/mL), DMSO (>50 mg/mL)	Salt improves water solubility vs. free base
Hygroscopicity	High	Must be stored desiccated
Light Sensitivity	High	Protect from light at all times

Storage Guidelines

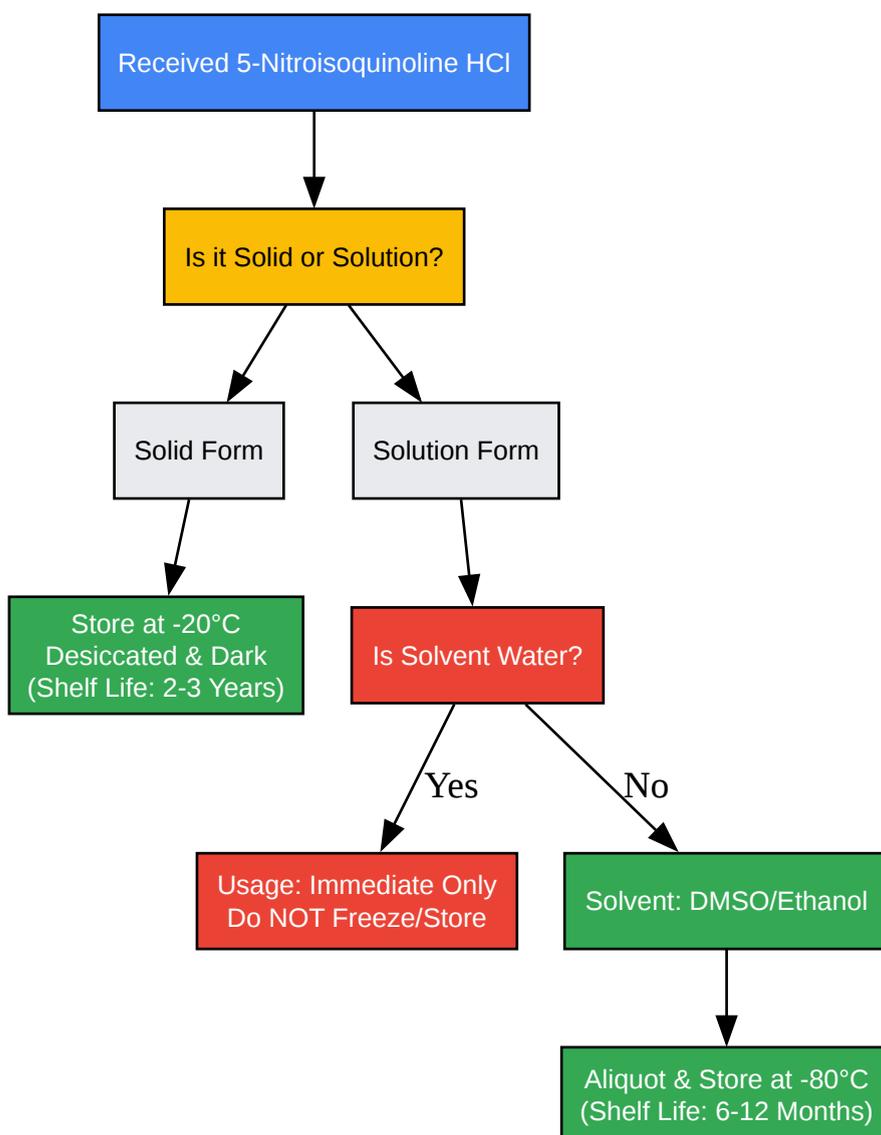
Solid State Storage[1]

- Temperature: -20°C is optimal.[1] Short-term storage (weeks) at 4°C is acceptable if strictly desiccated.[1]
- Container: Amber glass vials with Teflon-lined screw caps.[1] Avoid clear glass.[1]
- Atmosphere: Store under inert gas (Argon or Nitrogen).[1]
- Desiccation: Essential.[1] Place vials inside a secondary container (e.g., a sealed jar) containing active desiccant (silica gel or Drierite) to prevent moisture ingress during freezer storage.[1]

Solution State Storage[1]

- Solvent: Anhydrous DMSO is the preferred solvent for stock solutions.[1] Water is not recommended for long-term storage due to hydrolysis risks.[1]
- Temperature: -80°C for long-term (>1 month); -20°C for short-term (<1 month).[1]
- Freeze-Thaw: Limit to <3 cycles. Aliquot immediately after preparation.

Decision Tree: Storage Workflow



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Caption: Decision logic for optimal storage based on physical state and solvent composition.

Detailed Protocols

Protocol A: Preparation of Stock Solution (In-Situ Salt Generation)

Context: Commercial 5-Nitroisoquinoline HCl is rare.[1] Researchers often purchase the Free Base (CAS 607-32-9) and must solubilize it.[1] This protocol generates the salt species in solution for biological assays.

Materials:

- 5-Nitroisoquinoline (Free Base, CAS 607-32-9)[1][4]
- 1.0 M Hydrochloric Acid (aqueous) or 4.0 M HCl in Dioxane (for anhydrous stocks)[1]
- DMSO (anhydrous)[1][5]

Procedure:

- Calculate: Determine the amount of free base needed. (MW = 174.16 g/mol).[1][4][6]
- Dissolve: Dissolve the free base in DMSO to reach a concentration 2x the desired final strength (e.g., 20 mM).
 - Note: Sonicate if necessary.[1] The solution will be yellow.[1]
- Acidify: Add an equimolar amount (1.0 equivalent) of HCl.
 - For Aqueous Assays: Use 1.0 M aqueous HCl.[1]
 - For Anhydrous Stocks: Use 4.0 M HCl in Dioxane.[1]
- Verify: The addition of acid ensures the protonation of the isoquinoline nitrogen, enhancing aqueous solubility upon further dilution into media.
- Aliquot: Store immediately at -80°C.

Protocol B: Quality Control & Purity Assessment

Perform this check if the solid has become sticky, changed color (dark orange/brown), or smells strongly of HCl.

Method: HPLC-UV

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 4.6 x 150 mm, 5 μm).[1]
- Mobile Phase A: Water + 0.1% TFA (Trifluoroacetic acid).[1]

- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 254 nm and 310 nm (Nitro group absorption).[1]
- Criteria:
 - Purity: >98% area under curve.
 - Degradants: Look for peaks with shorter retention times (hydrolysis products) or shifts in UV spectrum indicating reduction of the nitro group (amino-isoquinoline).[1]

Handling & Safety (SDS Summary)

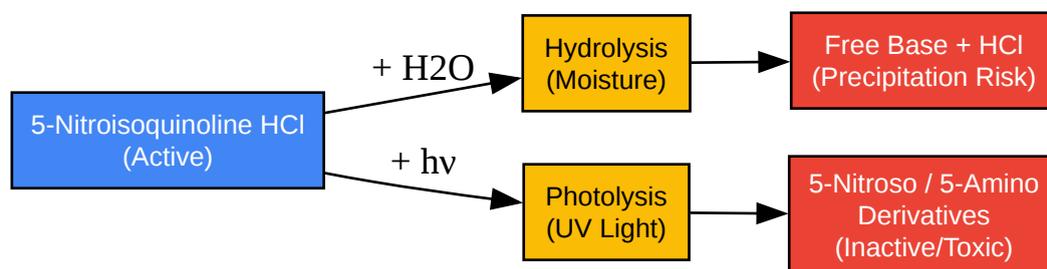
Hazard Category	Classification	PPE Requirement
Acute Toxicity	Oral/Dermal (Category 4)	Nitrile Gloves, Lab Coat
Irritation	Skin/Eye Irritant (Category 2)	Safety Goggles (Side shields)
Respiratory	STOT SE 3 (Resp.[1] Irritation)	Fume Hood (Mandatory for powder)

Spill Cleanup:

- Dampen the powder with a wet paper towel to prevent dust generation.[1]
- Wipe up with 10% bleach solution followed by water.[1]
- Dispose of as hazardous chemical waste (Nitrogen-containing organics).[1]

Degradation Pathway Visualization[1][9]

Understanding the degradation helps in troubleshooting assay failure.[1]



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Caption: Primary degradation pathways.[1] Moisture leads to de-salting; Light leads to chemical modification of the nitro group.

References

- Chemical Identity & Properties: PubChem. 5-Nitroisoquinoline (Compound).[1][6] National Library of Medicine.[1] Available at: [\[Link\]](#)[1]
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